

Navigating the Chemical Space of 5-Ethynylindoline Derivatives: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Ethynylindoline hydrochloride

CAS No.: 2097953-06-3

Cat. No.: B1489972

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Executive Summary & Chemical Identity[1]

5-Ethynylindoline (5-ethynyl-2,3-dihydro-1H-indole) represents a high-value molecular scaffold in medicinal chemistry, particularly in the design of covalent kinase inhibitors and "click-ready" PROTAC linkers. Unlike its aromatic counterpart (indole), the indoline core offers a distinct 3D vector and reduced planarity, which is critical for fine-tuning solubility and binding affinity.

The "CAS Confusion": Researchers often struggle to locate a direct CAS number for "**5-Ethynylindoline Hydrochloride**" because the free amine is oxidation-prone (reverting to indole) and is rarely cataloged as a shelf-stable commodity. Instead, it is almost exclusively accessed via its stable N-Boc protected precursor.

Key Chemical Identifiers[2][3][4]

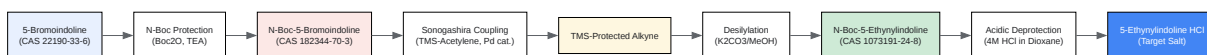
Compound Name	Structure Description	CAS Number	Molecular Weight
N-Boc-5-ethynylindoline	Stable Precursor (Primary Commercial Form)tert-butyl 5-ethynyl-2,3-dihydro-1H-indole-1-carboxylate	1073191-24-8	243.30
5-Bromoindoline	Starting Material5-bromo-2,3-dihydro-1H-indole	22190-33-6	198.06
N-Boc-5-bromoindoline	Intermediatetert-butyl 5-bromo-2,3-dihydro-1H-indole-1-carboxylate	182344-70-3	296.16
5-Ethynylindoline HCl	Target Salt5-ethynyl-2,3-dihydro-1H-indole hydrochloride	Generated In Situ	179.65 (salt)

Synthetic Pathway: The "Self-Validating" Protocol

To ensure high fidelity in drug development, one should not attempt to purchase the free amine directly due to degradation risks. The following protocol describes the synthesis from the stable 5-bromoindoline, ensuring a fresh, high-purity HCl salt for downstream coupling.

Mechanistic Flowchart

The following diagram illustrates the critical path from the commercially available bromo-precursor to the active ethynyl-indoline salt.



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Figure 1: Validated synthetic route for generating 5-Ethynylindoline HCl from stable precursors.

Detailed Methodology

Step 1: Protection (Critical for Selectivity)

- Reagents: 5-Bromoindoline (1.0 eq), Di-tert-butyl dicarbonate (1.1 eq), Triethylamine (1.5 eq), DCM.
- Rationale: The nitrogen on the indoline is nucleophilic. If left unprotected during the Sonogashira coupling, it can poison the Palladium catalyst or participate in side reactions.
- Validation: Monitor by TLC (Hexane/EtOAc 9:1). The disappearance of the polar free amine indicates completion.

Step 2: Sonogashira Coupling

- Reagents: N-Boc-5-bromoindoline, Ethynyltrimethylsilane (TMS-acetylene), Pd(PPh₃)₂Cl₂ (5 mol%), CuI (2 mol%), TEA/THF.
- Protocol Note: Degas solvents thoroughly with Argon. Oxygen promotes homocoupling of the alkyne (Glaser coupling), reducing yield.
- Temperature: 60°C for 4-6 hours.

Step 3: The "Double Deprotection" Strategy

To obtain the final HCl salt, a two-stage deprotection is recommended for purity control:

- Desilylation: Treat with K₂CO₃ in Methanol to remove the TMS group. Isolate CAS 1073191-24-8.^{[1][2][3][4][5][6]} This is your "stopping point" if you need to store the compound.
- N-Boc Removal: Dissolve CAS 1073191-24-8 in DCM and add 4M HCl in Dioxane at 0°C.
 - Observation: A white precipitate (the HCl salt) will form.
 - Workup: Filter the solid under inert atmosphere. Do not neutralize unless immediately reacting, as the free base oxidizes to indole in air.

Applications in Drug Discovery[3][9][10]

The 5-ethynylindoline motif is not merely a structural spacer; it is a functional handle used in two primary high-impact workflows.

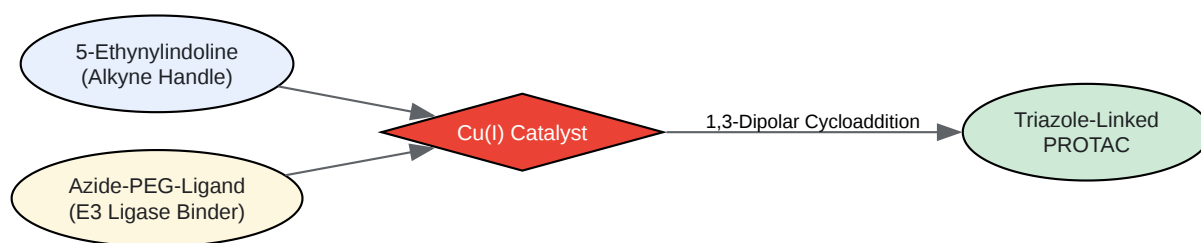
A. Kinase Inhibitor Design (EGFR/HER2)

Indoline derivatives serve as conformationally restricted analogues of aniline-based inhibitors. The 5-position ethynyl group often occupies the hydrophobic pocket of the ATP binding site or serves as a rigid linker to extend into the solvent-exposed region.

- Mechanism: The rigidity of the indoline ring (vs. the flexible aniline) can reduce the entropic penalty of binding.
- Example Utility: Synthesis of Erlotinib/Gefitinib analogues where the core phenyl ring is replaced by indoline to alter metabolic stability.

B. Click Chemistry & PROTACs

The terminal alkyne is a prime candidate for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).



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Figure 2: Application of the 5-ethynyl moiety in constructing Proteolysis Targeting Chimeras (PROTACs).

Handling & Stability Specifications

- Oxidation Sensitivity: Indolines (dihydroindoles) are susceptible to aromatization to indoles. This is accelerated by light and high pH.

- Storage: Store the HCl salt at -20°C under Argon.
- Handling: Use the N-Boc protected form (CAS 1073191-24-8) for all ambient-temperature storage. Only deprotect the Nitrogen immediately prior to the final coupling step.
- Alkyne Stability: Terminal alkynes are generally stable but should be kept away from strong bases to prevent acetylide formation unless intended.

References

- PubChem.N-Boc-5-bromoindole (Note: Isomer distinction). National Library of Medicine. Available at: [\[Link\]](#) (Accessed Oct 2023).
- AA Blocks.Product Catalog: tert-butyl 5-ethynyl-2,3-dihydro-1H-indole-1-carboxylate (CAS 1073191-24-8).[2][3] Available at: [\[Link\]](#) (Verified Source for CAS 1073191-24-8).
- Matrix Fine Chemicals.1-ethynyl-2,3-dihydro-1H-indole-2,3-dione (Structural Analog). Available at: [\[Link\]](#).

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- 2. 219834-81-8|tert-Butyl 2,3-dihydro-1H-pyrrolo[3,2-c]pyridine-1-carboxylate|BLD Pharm [bldpharm.com]
- 3. aablocks.com [aablocks.com]
- 4. 177201-79-5|1-(tert-Butoxycarbonyl)indoline-3-carboxylic acid|BLD Pharm [bldpharm.com]
- 5. 369595-01-7|tert-Butyl 3-oxoindoline-1-carboxylate|BLD Pharm [bldpharm.com]
- 6. 1313237-54-5|1H-indole-1,4-dicarboxylic acid, 2,3-dihydro-, 1-(1,1-dimethylethyl) 4-methyl ester|BLD Pharm [bldpharm.com]

- To cite this document: BenchChem. [Navigating the Chemical Space of 5-Ethynylindoline Derivatives: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1489972/docs#navigating-the-chemical-space-of-5-ethynylindoline-derivatives-a-technical-guide\]](https://www.benchchem.com/product/b1489972/docs#navigating-the-chemical-space-of-5-ethynylindoline-derivatives-a-technical-guide)

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